

GSK1702934A stability in DMSO at room temperature

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Compound of Interest

Compound Name: GSK1702934A

Cat. No.: B1672358

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GSK1702934A Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, handling, and use of **GSK1702934A**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **GSK1702934A**?

A1: **GSK1702934A** is soluble in dimethyl sulfoxide (DMSO) and ethanol. For creating stock solutions, high-purity, anhydrous DMSO is recommended.

Q2: How should I store the solid compound and stock solutions of **GSK1702934A**?

A2:

- Solid Compound: Recommendations vary, with some sources suggesting storage at room temperature, while others advise storing the powder at -20°C for up to three years.^{[1][2]} For long-term storage, -20°C is the more conservative and recommended approach.
- Stock Solutions in DMSO: For optimal stability, stock solutions should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles and stored at -80°C (for up to 6 months) or -20°C (for up to 1-3 months).^{[2][3]}

Q3: What is the stability of **GSK1702934A** in DMSO at room temperature?

A3: While specific quantitative data for the stability of **GSK1702934A** in DMSO at room temperature is not available, general studies on a large number of compounds provide guidance. The probability of observing a compound in a 20-mM DMSO solution stored under ambient conditions is approximately 92% after 3 months, 83% after 6 months, and 52% after one year.^[4] It is strongly recommended to store **GSK1702934A** stock solutions at -20°C or -80°C to ensure compound integrity.

Q4: Can I store my diluted **GSK1702934A** working solution in aqueous buffer?

A4: Aqueous solutions of many small molecules are not stable for long periods. It is recommended to prepare fresh aqueous working solutions from your DMSO stock solution just before use and not to store them for longer than 24 hours.^[3]

Q5: What is the mechanism of action of **GSK1702934A**?

A5: **GSK1702934A** is a potent and selective activator of the Transient Receptor Potential Canonical (TRPC) channels, specifically TRPC3 and TRPC6.^{[1][5]} It directly activates these channels, bypassing the need for upstream signaling events like phospholipase C (PLC) activation.^[6]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|--|---|
| Precipitate observed in thawed DMSO stock solution. | The compound may have come out of solution during freezing. This can also be exacerbated by the presence of water in the DMSO. | Gently warm the vial to 37°C and vortex or sonicate until the precipitate is fully redissolved. Ensure you are using anhydrous DMSO for stock preparation. |
| Inconsistent or no biological activity observed in experiments. | 1. Compound degradation due to improper storage. 2. Inactive compound due to multiple freeze-thaw cycles. 3. Incorrect final concentration in the assay. | 1. Prepare a fresh stock solution from solid GSK1702934A. 2. Always aliquot stock solutions into single-use vials. 3. Verify all dilution calculations and ensure accurate pipetting. |
| Cell toxicity observed at higher concentrations. | The final concentration of DMSO in the cell culture medium may be too high. | Ensure the final concentration of DMSO in your assay is low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced toxicity. Run a vehicle control (medium with the same concentration of DMSO) to assess solvent effects. |
| Difficulty dissolving the compound. | GSK1702934A may require assistance to fully dissolve in DMSO. | Use of an ultrasonic bath can aid in the dissolution of GSK1702934A in DMSO. ^[2] |

Data Summary

Table 1: **GSK1702934A** Solubility and Storage Recommendations

| Parameter | Details | Source(s) |
|----------------------|--|-----------|
| Solubility | DMSO: 100 mM (39.55 mg/mL) Ethanol: 100 mM (39.55 mg/mL) | [1] |
| Storage (Solid) | Room Temperature or -20°C (for up to 3 years) | [1][2] |
| Storage (DMSO Stock) | -80°C (up to 6 months) or -20°C (up to 1-3 months) | [2][3] |

Table 2: General Compound Stability in DMSO at Room Temperature

| Storage Time | Probability of Observing Compound |
|---|-----------------------------------|
| 3 Months | 92% |
| 6 Months | 83% |
| 1 Year | 52% |
| Data from a study on ~7200 compounds stored as 20-mM solutions in DMSO under ambient conditions.[4] | |

Experimental Protocols & Methodologies

Preparation of GSK1702934A Stock Solution

- Materials:
 - GSK1702934A (solid powder)
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
- Procedure:

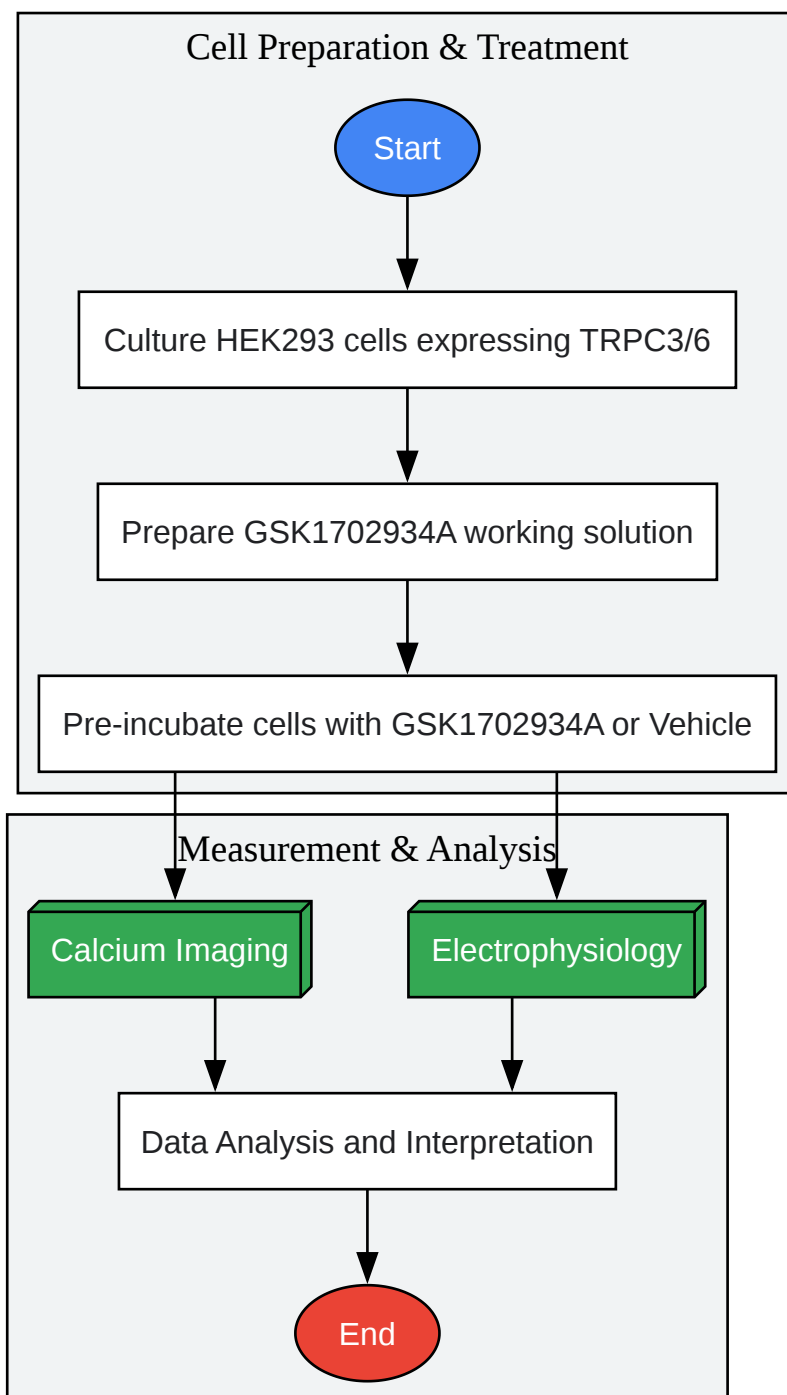
- Accurately weigh the desired amount of **GSK1702934A**.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into single-use, tightly sealed vials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C, protected from light.

In Vitro TRPC3/6 Activation Assay using HEK293 Cells

- Cell Culture and Transfection:
 - Culture Human Embryonic Kidney (HEK293) cells in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum, 1% penicillin/streptomycin, and 1% glutamine at 37°C in a 5% CO₂ incubator.
 - Transfect HEK293 cells with plasmids encoding human TRPC3 or TRPC6 using a suitable transfection reagent according to the manufacturer's protocol.
 - Perform experiments 24 to 48 hours post-transfection.
- Calcium Imaging Assay:
 - Load the transfected cells with a calcium indicator dye (e.g., Fura-2 AM or Fluo-4 AM) according to the dye manufacturer's protocol.
 - Acquire baseline fluorescence measurements.
 - Add the desired concentration of **GSK1702934A** (working solution diluted in a physiological buffer) to the cells.
 - Measure the change in intracellular calcium concentration by monitoring the fluorescence of the indicator dye.

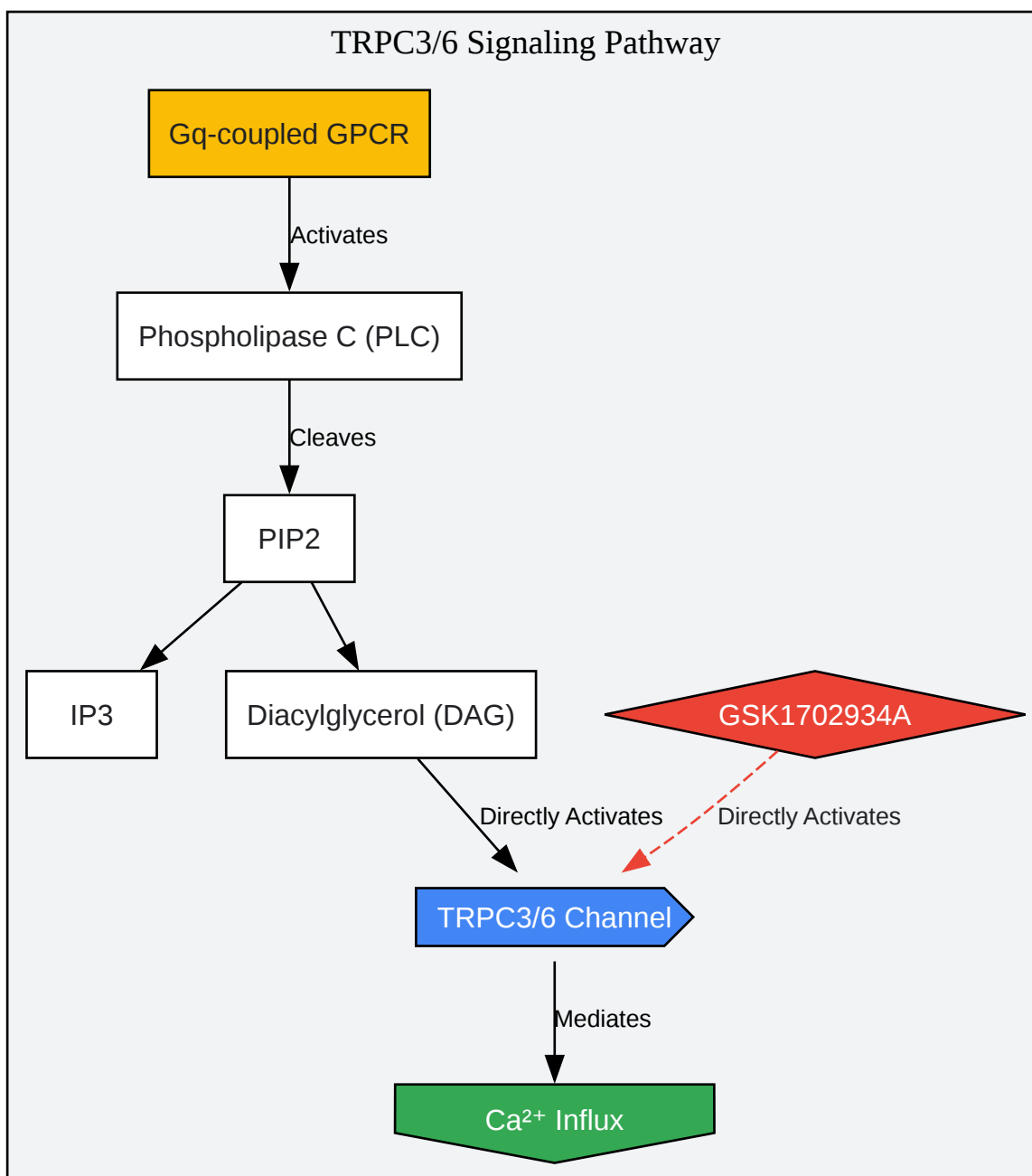
- Electrophysiology (Whole-Cell Patch-Clamp):
 - Establish a whole-cell patch-clamp configuration on a transfected HEK293 cell.
 - Apply voltage ramps to record baseline currents.
 - Perfuse the cell with a solution containing **GSK1702934A** to measure the activation of TRPC3/6 currents.

Visualizations



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Caption: Experimental workflow for in vitro assays using **GSK1702934A**.



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Caption: Simplified signaling pathway of TRPC3/6 activation.

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